

"2-(Azepan-1-yl)aniline" CAS number and molecular formula

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Compound of Interest

Compound Name: 2-(Azepan-1-yl)aniline

Cat. No.: B1276607

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2-(Azepan-1-yl)aniline: A Technical Overview

CAS Number: 51627-46-4 Molecular Formula: C₁₂H₁₈N₂

This technical guide provides a summary of the available information on **2-(Azepan-1-yl)aniline**, a chemical compound of interest to researchers and professionals in drug development and chemical synthesis. Due to the limited availability of published data for this specific molecule, this document focuses on its fundamental properties and contextualizes its potential applications based on related structures.

Physicochemical Data

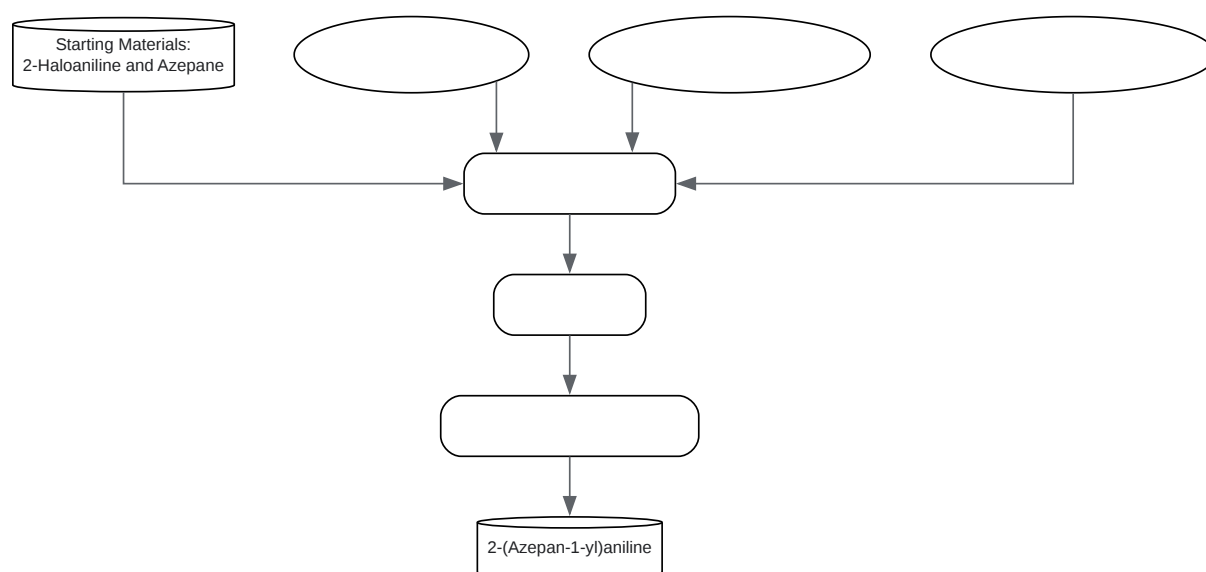
A summary of the basic physicochemical properties of **2-(Azepan-1-yl)aniline** is provided below. It is important to note that detailed experimental data for this specific compound is scarce in publicly accessible literature.

Property	Value	Source
CAS Number	51627-46-4	[1]
Molecular Formula	C ₁₂ H ₁₈ N ₂	[2]
Molecular Weight	190.29 g/mol	Calculated
IUPAC Name	2-(azepan-1-yl)aniline	[2]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-(Azepan-1-yl)aniline** are not readily available in the scientific literature. However, the synthesis of structurally similar compounds, such as 2-(Azepan-1-yl)-5-chloroaniline, has been described.[2] A plausible synthetic route for **2-(Azepan-1-yl)aniline** would likely involve a nucleophilic aromatic substitution or a transition metal-catalyzed cross-coupling reaction, such as the Buchwald-Hartwig amination, between 2-haloaniline (e.g., 2-fluoroaniline or 2-chloroaniline) and azepane.

A generalized workflow for such a synthesis is depicted below.



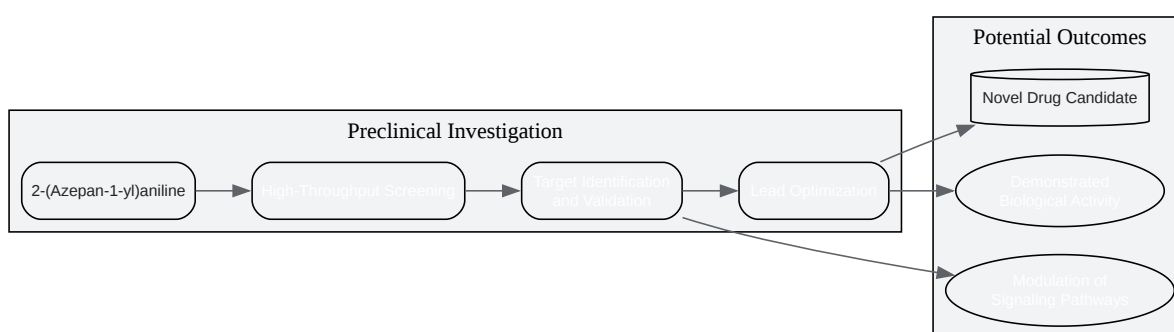
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Caption: Generalized workflow for the synthesis of **2-(Azepan-1-yl)aniline**.

Potential Biological Significance and Signaling Pathways

Specific studies detailing the biological activity and associated signaling pathways of **2-(Azepan-1-yl)aniline** are not currently available in the public domain. However, the aniline and azepane moieties are present in numerous biologically active molecules. Aniline derivatives are known to exhibit a wide range of pharmacological properties, including antimicrobial and anticancer activities. The azepane ring is a key structural component in various pharmaceuticals, contributing to their binding affinity and pharmacokinetic profiles.

Given the structural motifs present in **2-(Azepan-1-yl)aniline**, it could be hypothesized to interact with various biological targets. A logical relationship for its investigation in a drug discovery context is outlined below.



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Caption: Logical workflow for the investigation of **2-(Azepan-1-yl)aniline** in drug discovery.

Conclusion

2-(Azepan-1-yl)aniline is a chemical entity with potential for further investigation in medicinal chemistry and materials science. While detailed experimental data is currently lacking in the public literature, its structural components suggest that it could serve as a valuable building

block for the synthesis of novel compounds with interesting biological activities. Further research is required to fully elucidate its chemical properties, synthetic accessibility, and pharmacological profile.

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References

- 1. Identification of N-(2-(azepan-1-yl)-2-phenylethyl)-benzenesulfonamides as novel inhibitors of GlyT1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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Phone: (601) 213-4426

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